

Application Note: Analysis of Chloramben using Liquid Chromatography-Mass Spectrometry (LC-MS)

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Compound of Interest

Compound Name: **Chloramben**

Cat. No.: **B1668635**

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Introduction

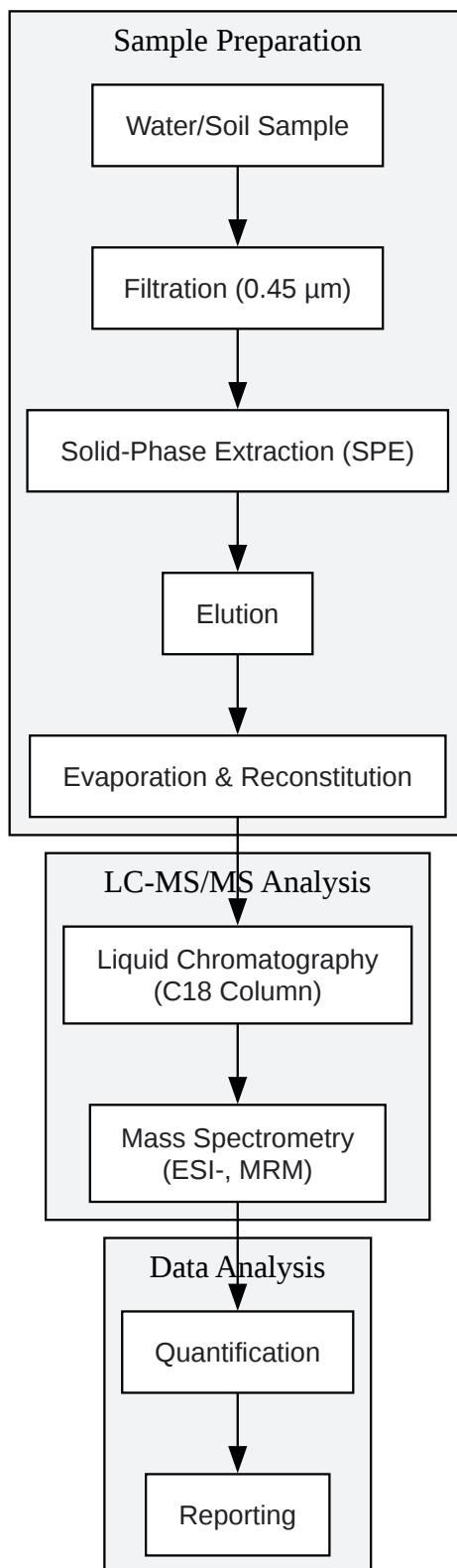
Chloramben is a selective, pre-emergence herbicide used to control broadleaf weeds. Due to its potential for environmental contamination, particularly in water sources, robust and sensitive analytical methods are required for its detection and quantification.^[1] Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) has emerged as a preferred technique for the analysis of **Chloramben** and other acidic herbicides, offering high selectivity and sensitivity.^[2] This application note provides a detailed protocol for the analysis of **Chloramben** in various matrices using LC-MS/MS.

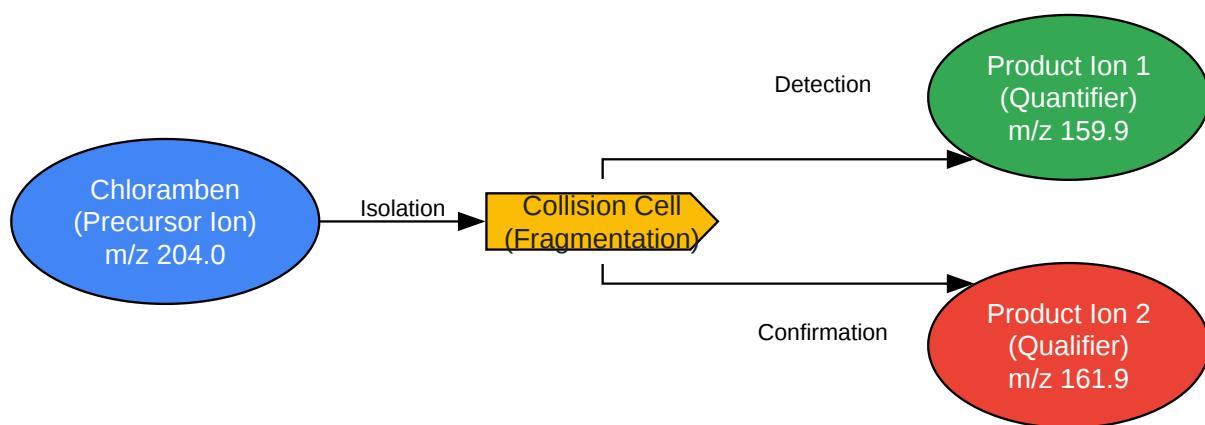
Quantitative Data Summary

The following table summarizes the key quantitative parameters for the LC-MS/MS analysis of **Chloramben**, compiled from various analytical methods.

Parameter	Value	Source(s)
LC Column	C18 reverse-phase (e.g., 100 mm x 2.1 mm, 1.8 μ m)	[1]
Mobile Phase A	Water with 0.1% formic acid	[1][3]
Mobile Phase B	Acetonitrile with 0.1% formic acid	[1][3]
Flow Rate	0.2 - 0.3 mL/min	[1][4]
Injection Volume	5 - 20 μ L	[1][3]
Ionization Mode	Electrospray Ionization (ESI), Negative	[1][3][5]
Precursor Ion (m/z)	204.0	[3][5][6]
Product Ion 1 (Quantifier)	159.9 / 160.15	[3][5][6]
Product Ion 2 (Qualifier)	161.9 / 35.05	[3][5][6]
Collision Energy (CE) for 204.0 > 159.9	9.0 - 20 eV	[3][6]
Collision Energy (CE) for 204.0 > 161.9	10.0 - 20 eV	[3][6]
Retention Time	~3.281 min	[5]

Experimental Workflow





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References

- 1. benchchem.com [benchchem.com]
- 2. lcms.cz [lcms.cz]
- 3. benchchem.com [benchchem.com]
- 4. affinisep.it [affinisep.it]
- 5. ssi.shimadzu.com [ssi.shimadzu.com]
- 6. apps.nelac-institute.org [apps.nelac-institute.org]
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